

## Application of Chlorocyclohexane-d11 in the Environmental Analysis of Volatile Organic Compounds

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Compound of Interest		
Compound Name:	Chlorocyclohexane-d11	
Cat. No.:	B037953	Get Quote

#### **Abstract**

This document details the application of **Chlorocyclohexane-d11** as a surrogate standard in the analysis of volatile organic compounds (VOCs) in environmental matrices, such as water and soil. The protocol described herein is based on the principles of US EPA Method 8260B, which utilizes a purge-and-trap concentration technique followed by gas chromatography-mass spectrometry (GC-MS) for the determination of VOCs. **Chlorocyclohexane-d11**, a deuterated analog of chlorocyclohexane, is an ideal surrogate for monitoring the analytical performance of the method for chlorinated volatile organic compounds, as it behaves similarly to the target analytes during sample preparation and analysis but is distinguishable by its mass.

#### Introduction

The monitoring of volatile organic compounds (VOCs) in the environment is critical due to their potential toxicity and impact on human health and ecosystems. Many VOCs, including chlorinated solvents, are common contaminants in groundwater, surface water, and soil. Accurate and precise quantification of these compounds is essential for environmental assessment and remediation.

US EPA Method 8260B is a widely used method for the analysis of VOCs in various environmental matrices. The method relies on the use of internal standards and surrogate standards to ensure the quality and accuracy of the analytical data. Surrogate standards are



compounds that are added to every sample, blank, and standard in a known amount before sample processing. They are used to monitor the efficiency of the sample preparation and analytical process for each individual sample.

**Chlorocyclohexane-d11** is a suitable surrogate standard for the analysis of chlorinated VOCs due to its chemical similarity to this class of compounds and its distinct mass spectrum, which prevents interference with the quantification of target analytes. This application note provides a detailed protocol for the use of **Chlorocyclohexane-d11** as a surrogate standard in the analysis of VOCs in water and soil samples by purge-and-trap GC-MS.

### **Principle of the Method**

Water or soil samples are spiked with a known amount of **Chlorocyclohexane-d11** surrogate standard. The volatile organic compounds, including the surrogate, are then purged from the sample matrix using an inert gas. The purged analytes are trapped on a sorbent material. The trap is then heated and backflushed with the carrier gas to desorb the analytes onto a gas chromatographic column. The analytes are separated on the GC column and detected by a mass spectrometer. The recovery of the **Chlorocyclohexane-d11** surrogate is calculated to assess the performance of the method for each sample.

# **Experimental Protocols Sample Preparation**

Water Samples:

- Collect water samples in 40 mL glass vials with Teflon-lined septa.
- If residual chlorine is present, add a dechlorinating agent (e.g., sodium thiosulfate).
- Acidify the sample to a pH < 2 with hydrochloric acid to preserve the sample.</li>
- Just prior to analysis, add a known amount of **Chlorocyclohexane-d11** surrogate standard solution to each 5 mL aliquot of the water sample.

#### Soil Samples:

Collect soil samples in appropriate containers and store at 4°C.



- Weigh approximately 5 g of the soil sample into a purge-and-trap vessel.
- Add 5 mL of organic-free reagent water to the vessel.
- Add a known amount of **Chlorocyclohexane-d11** surrogate standard solution to the vessel.
- Immediately seal the vessel for analysis.

#### **Purge-and-Trap GC-MS Analysis**

The following table summarizes the typical instrumental parameters for the analysis of VOCs using a purge-and-trap system coupled with a GC-MS.



Parameter	Condition	
Purge-and-Trap System		
Purge Gas	Helium	
Purge Flow Rate	40 mL/min	
Purge Time	11 min	
Trap	Tenax®/Silica Gel/Charcoal or equivalent	
Desorb Temperature	245°C	
Desorb Time	2 min	
Bake Temperature	260°C	
Gas Chromatograph		
Column	30 m x 0.25 mm ID, 1.4 $\mu$ m film thickness DB-624 or equivalent	
Carrier Gas	Helium	
Inlet Temperature	200°C	
Oven Program	35°C (hold 5 min), ramp to 170°C at 8°C/min, ramp to 220°C at 20°C/min (hold 2 min)	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	
Ion Source Temperature	230°C	
Quadrupole Temperature	150°C	
Mass Range	35-300 amu	
Scan Mode	Full Scan	

## **Data Presentation**



The performance of **Chlorocyclohexane-d11** as a surrogate standard is evaluated by its recovery. The recovery is calculated as follows:

Recovery (%) = (Measured Concentration / Spiked Concentration) x 100

The following table presents typical acceptance criteria for surrogate recovery in different matrices.

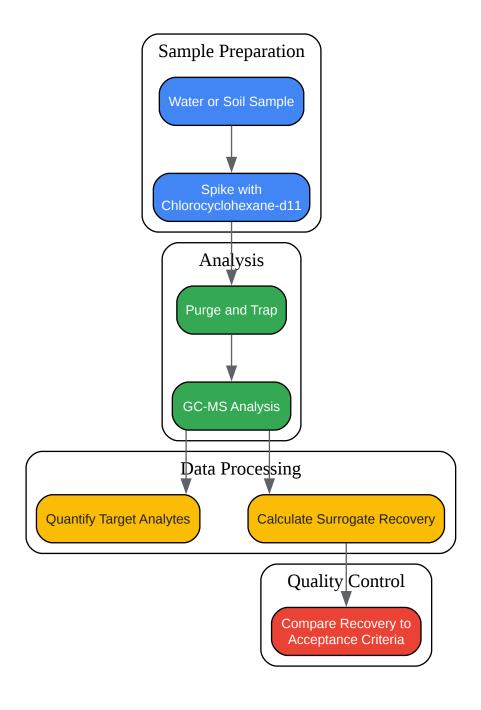
Matrix	Surrogate	Acceptance Criteria (%)	
Water	Chlorocyclohexane-d11	70 - 130	
Soil	Chlorocyclohexane-d11	60 - 140	

The following table shows example recovery data for **Chlorocyclohexane-d11** in various sample matrices.

Sample ID	Matrix	Spiked Concentration (µg/L)	Measured Concentration (μg/L)	Recovery (%)
Lab Blank	Water	10	9.8	98
Groundwater A	Water	10	9.2	92
Surface Water B	Water	10	10.5	105
Sandy Loam	Soil	10	8.9	89
Clay	Soil	10	8.2	82

#### **Visualizations**

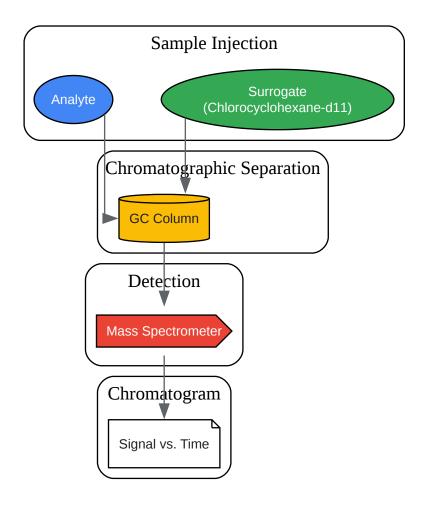




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Caption: Experimental Workflow for VOC Analysis using a Surrogate Standard.





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Caption: Principle of Surrogate Standard Use in Chromatography.

#### Conclusion

**Chlorocyclohexane-d11** is a valuable surrogate standard for the analysis of volatile organic compounds in environmental samples by purge-and-trap GC-MS. Its use allows for the effective monitoring of analytical method performance for each sample, thereby enhancing the quality and reliability of the data. The protocol described provides a robust framework for the application of **Chlorocyclohexane-d11** in environmental laboratories.

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